

# Safety and handling guidelines for Asaraldehyde powder

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## Compound of Interest

Compound Name: Asaraldehyde (Standard)

Cat. No.: B486007

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An In-depth Technical Guide to the Safety and Handling of Asaraldehyde Powder

## Introduction

Asaraldehyde, also known as 2,4,5-Trimethoxybenzaldehyde, is a natural organic compound found in various plants, such as *Daucus carota* (carrot) and *Acorus gramineus*.<sup>[1]</sup> It is a beige powder that serves as a precursor in the synthesis of various flavonoids and chalcones with potential therapeutic properties.<sup>[1][2][3]</sup> Its diverse biological activities, including the selective inhibition of COX-2 enzymes and involvement in critical cellular signaling pathways, have made it a compound of interest for researchers in drug development.<sup>[2]</sup> This guide provides comprehensive safety and handling protocols for Asaraldehyde powder to ensure its safe use in a laboratory setting by researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

Asaraldehyde is a trimethoxy-substituted benzaldehyde. Its physical and chemical characteristics are essential for understanding its behavior and for safe handling.

Table 1: Chemical Identifiers for Asaraldehyde

Identifier	Value
Chemical Name	<b>2,4,5-Trimethoxybenzaldehyde</b>
Synonyms	Asaraldehyde, Asaronaldehyde, Asarylaldehyde
CAS Number	4460-86-0
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub>
Molecular Weight	196.20 g/mol

| SMILES | O=CC1=CC(OC)=C(C=C1OC)OC |

Table 2: Physical and Chemical Properties of Asaraldehyde

Property	Value	Reference
Physical Form	<b>Beige powder / Off-white crystal</b>	
Melting Point	112-115 °C	
Boiling Point	334.7 ± 37.0 °C at 760 mmHg	
Flash Point	149.0 ± 26.5 °C	
Density	1.1 ± 0.1 g/cm <sup>3</sup>	

| Solubility | DMSO: 30 mg/mLDMF: 25 mg/mLEthanol: 10 mg/mLWater: Slightly soluble | |

## Hazard Identification and Toxicology

While comprehensive toxicological data for Asaraldehyde is not readily available, information from safety data sheets for similar chemical structures and general aldehydes indicates potential hazards. Users must handle this compound with care, assuming it may present risks upon exposure.

Table 3: GHS Hazard Statements for Structurally Related Aldehydes

Hazard Code	Statement	Notes
H315	Causes skin irritation.	Potential irritant.
H319	Causes serious eye irritation.	Potential for serious eye damage.

| H335 | May cause respiratory irritation. | Inhalation of powder should be avoided. |

#### Toxicological Summary:

- Acute Oral Toxicity: No specific data available for Asaraldehyde.
- Acute Dermal Toxicity: No specific data available for Asaraldehyde.
- Acute Inhalation Toxicity: No specific data available for Asaraldehyde.
- Skin Corrosion/Irritation: May cause skin irritation.
- Eye Damage/Irritation: Causes serious eye irritation.
- Respiratory/Skin Sensitization: No data available.
- Germ Cell Mutagenicity: The RTECS database classifies it as a mutagen. An Ames test for a related compound was negative.
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.
- Specific Target Organ Toxicity (STOT): May cause respiratory tract irritation upon single exposure.

## Safe Handling and Storage

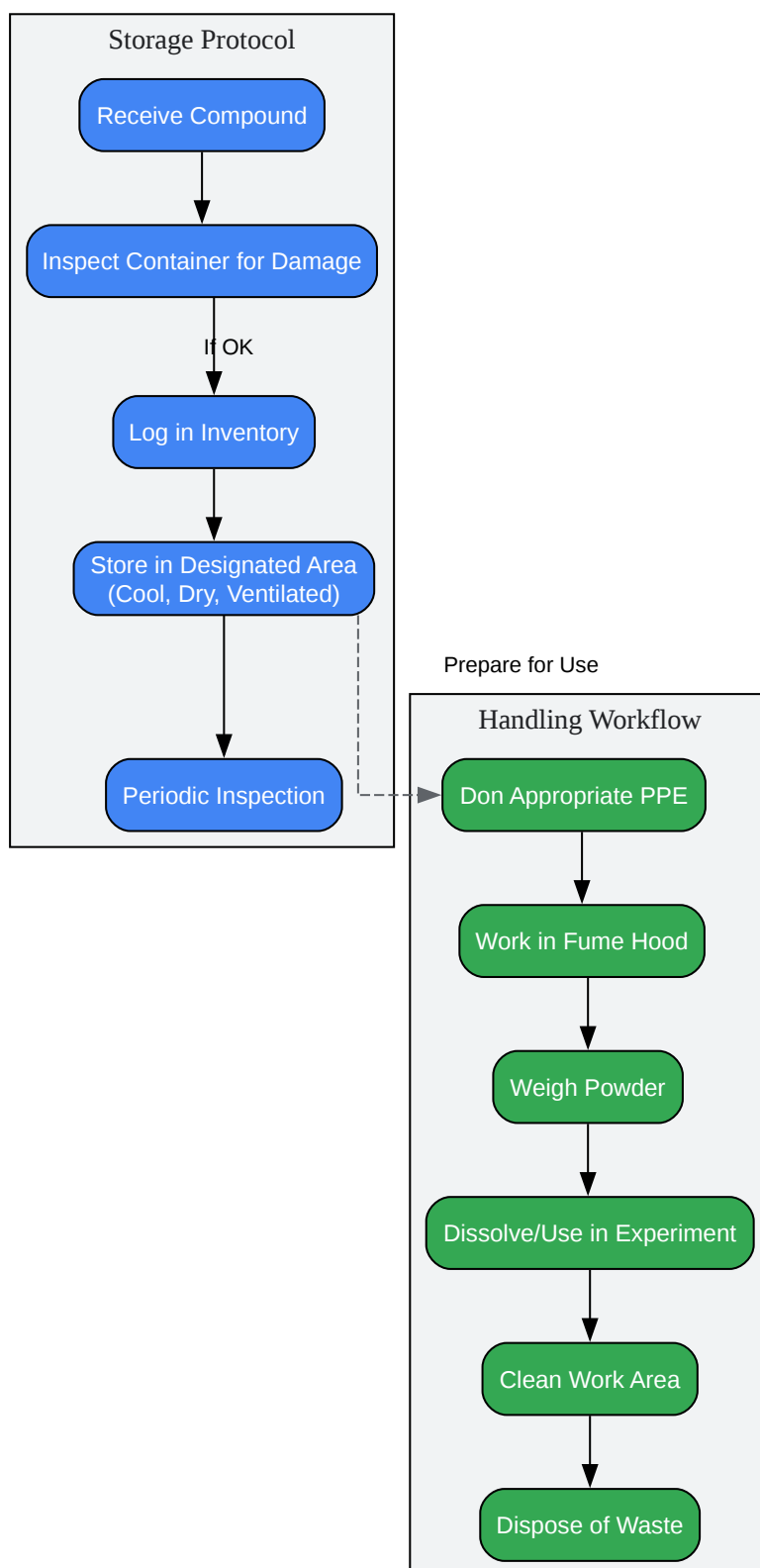
Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of Asaraldehyde powder.

### 4.1 Handling

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust.
- Avoid formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Use non-sparking tools and ground/bond containers when transferring material, as dusts can sometimes form explosive mixtures with air.
- Wash hands thoroughly with soap and water after handling.

#### 4.2 Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from heat, sparks, open flames, and other ignition sources.
- Store away from incompatible materials such as strong oxidizing agents.
- Protect from light and moisture.



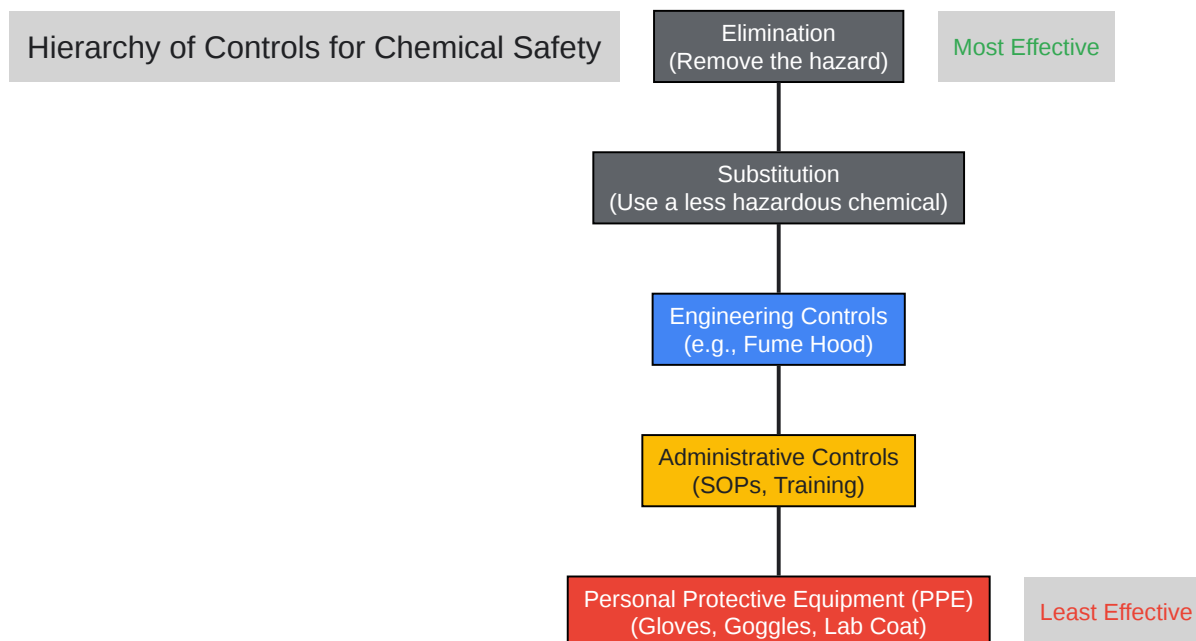
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Caption: Workflow for safe storage and handling of chemical powders.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure to Asaraldehyde powder.

- Eye/Face Protection: Wear chemical splash goggles or safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards. A face shield may be required where there is a risk of splashing or significant dust generation.
- Skin Protection:
  - Gloves: Wear disposable, chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and use proper removal technique.
  - Lab Coat: A flame-retardant lab coat or gown that closes in the front is required.
- Respiratory Protection: If engineering controls (like a fume hood) are not sufficient or during large-scale handling, use a NIOSH-approved particulate respirator (e.g., N95) or a higher-level respirator.
- Footwear: Wear closed-toe shoes made of a non-porous material.



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Caption: The hierarchy of controls for mitigating chemical exposure risks.

## Emergency Procedures

### 6.1 First Aid Measures

- **Inhalation:** Move the exposed person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## 6.2 Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition may produce irritating gases and carbon oxides.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

## 6.3 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 5.0. Avoid breathing dust and prevent contact with skin and eyes.
- Containment and Cleanup: Without creating dust, sweep up the spilled powder and place it in a suitable, closed container for disposal. Clean the spill area thoroughly. Do not let the product enter drains.

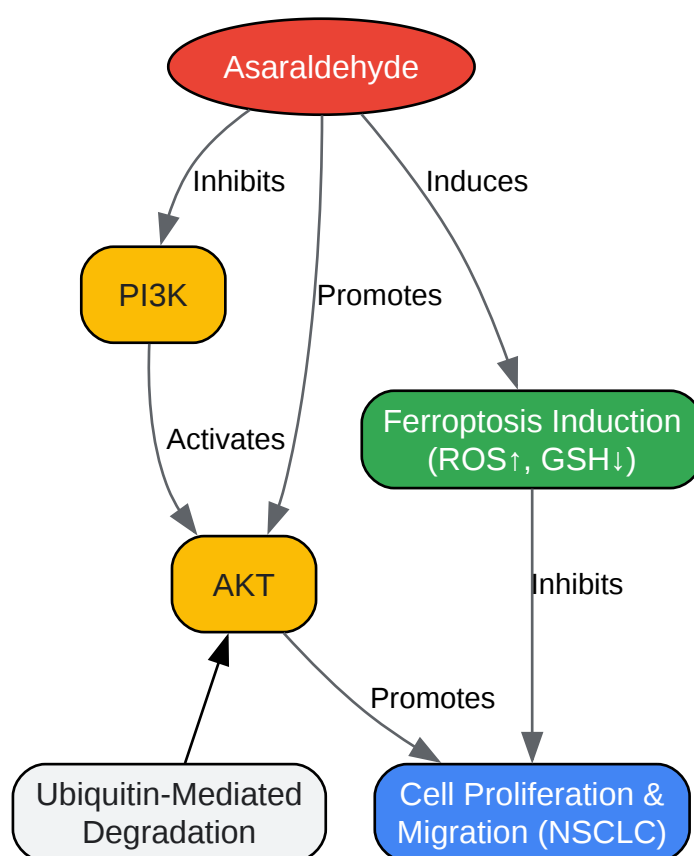
# Biological Activity and Signaling Pathways

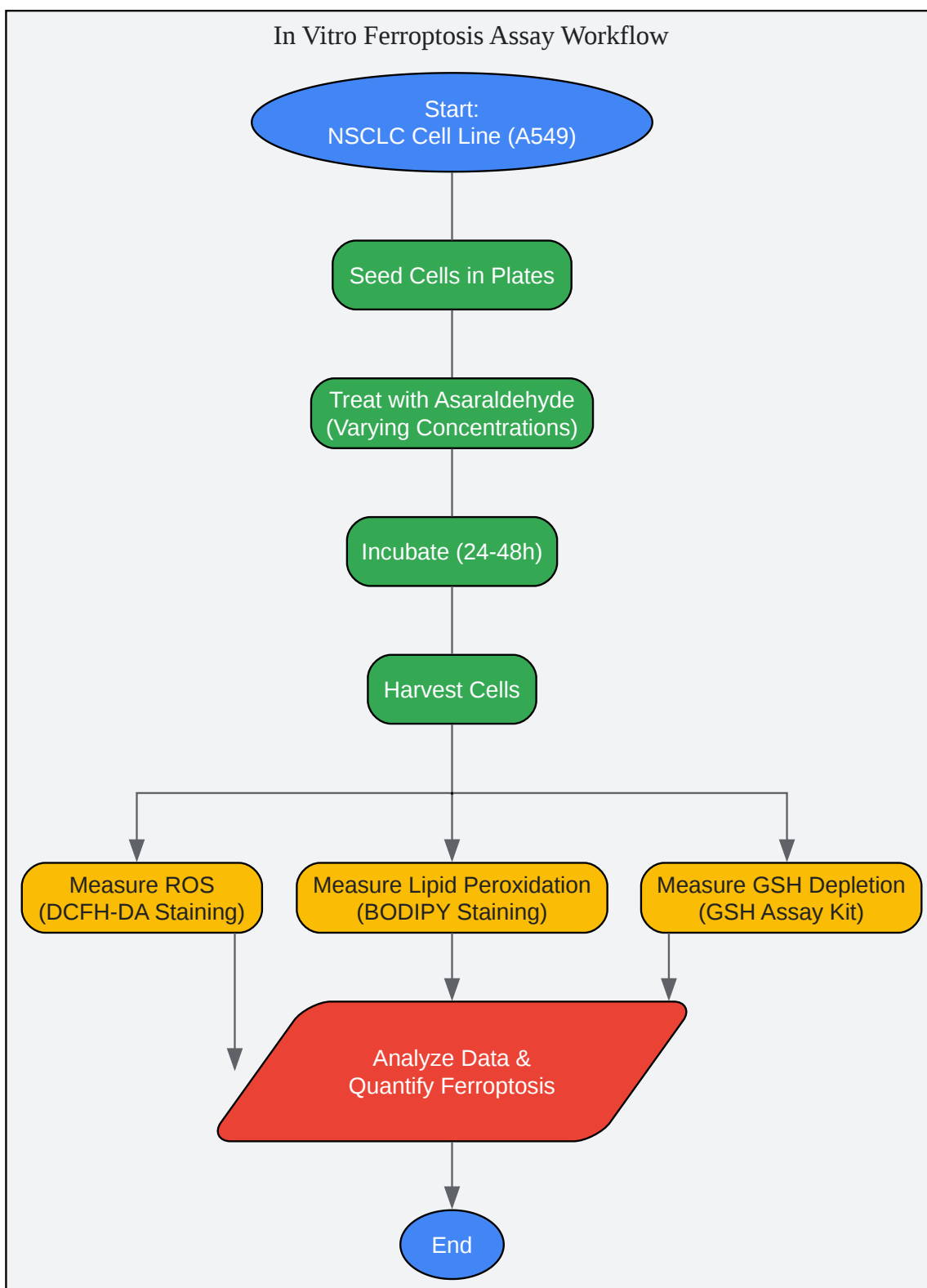
Asaraldehyde has been shown to modulate several key cellular signaling pathways, making it a subject of interest in cancer and cell biology research.

**7.1 Inhibition of PI3K-AKT Pathway in NSCLC** Recent studies have demonstrated that Asaraldehyde suppresses the progression of non-small cell lung cancer (NSCLC). It achieves this by inducing ferroptosis (an iron-dependent form of programmed cell death) and inhibiting the PI3K-AKT signaling pathway, which is crucial for cell proliferation and survival.

Asaraldehyde promotes the ubiquitin-mediated degradation of AKT, a key protein in this pathway.







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